

In Silico Toxicity Prediction of N-nitroso-enalapril: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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This technical guide provides a comprehensive overview of the in silico toxicity prediction of **N-nitroso-enalapril**, a nitrosamine impurity of the angiotensin-converting enzyme (ACE) inhibitor, enalapril. The presence of N-nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and manufacturers due to the potential carcinogenic risk of this class of compounds. In silico assessment plays a crucial role in the initial risk evaluation and in guiding further toxicological testing. This document is intended for researchers, scientists, and drug development professionals involved in the safety assessment of pharmaceutical impurities.

Regulatory Context and Acceptable Intake

Regulatory agencies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent controls for N-nitrosamine impurities in drug products. A key component of this control is the establishment of an Acceptable Intake (AI) limit, which represents a level of exposure that is considered to pose a negligible cancer risk.

The EMA employs a carcinogenic potency categorization approach for N-nitrosamines to assign an AI.^[1] This approach is based on structure-activity relationships (SAR), primarily considering the structural features that influence the metabolic activation of the N-nitrosamine. **N-nitroso-enalapril** has been evaluated using this framework and placed in a lower potency category.

Table 1: Regulatory Information for **N-nitroso-enalapril**

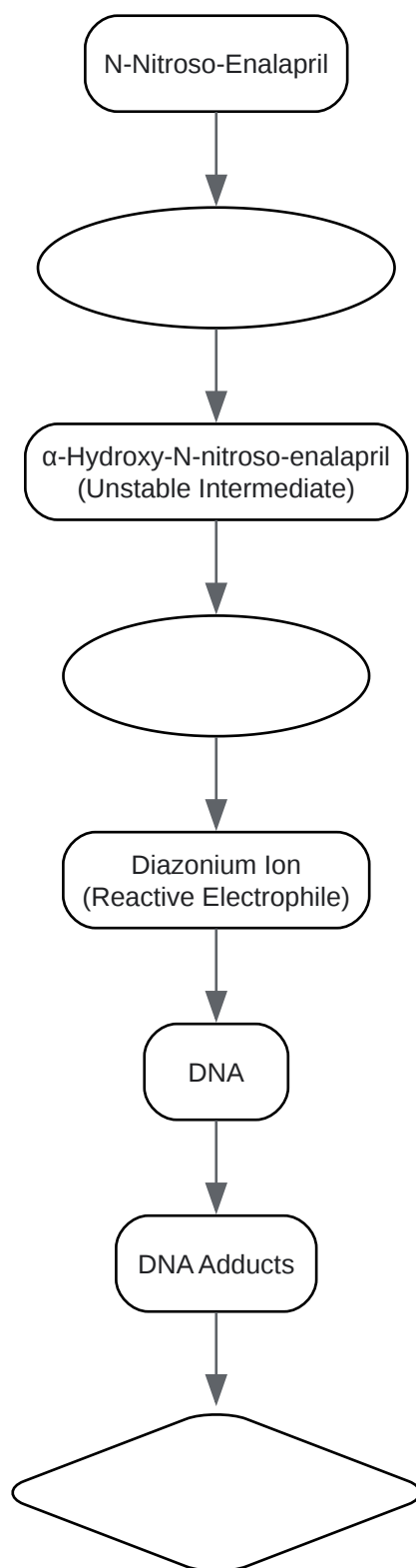
Parameter	Value	Regulatory Body
Potency Category	5	EMA ^[1]
Acceptable Intake (AI)	1500 ng/day	EMA ^[1]

In Silico Toxicity Assessment Methodologies

The in silico evaluation of **N-nitroso-enalapril**'s toxicity relies on a weight-of-evidence approach, integrating data from various computational methods.

Mechanism of Action: Metabolic Activation

The primary mechanism for the carcinogenicity of many N-nitrosamines is metabolic activation by cytochrome P450 (CYP) enzymes.^[1] This process involves the α -hydroxylation of the carbon atom adjacent to the N-nitroso group, leading to the formation of an unstable α -hydroxy-nitrosamine. This intermediate then undergoes further decomposition to yield a reactive diazonium ion, which can alkylate DNA and other cellular macromolecules, initiating carcinogenic processes. The favorability of this α -hydroxylation is a critical determinant of the compound's carcinogenic potency.^[1]



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Figure 1: Metabolic activation pathway of N-nitrosamines.

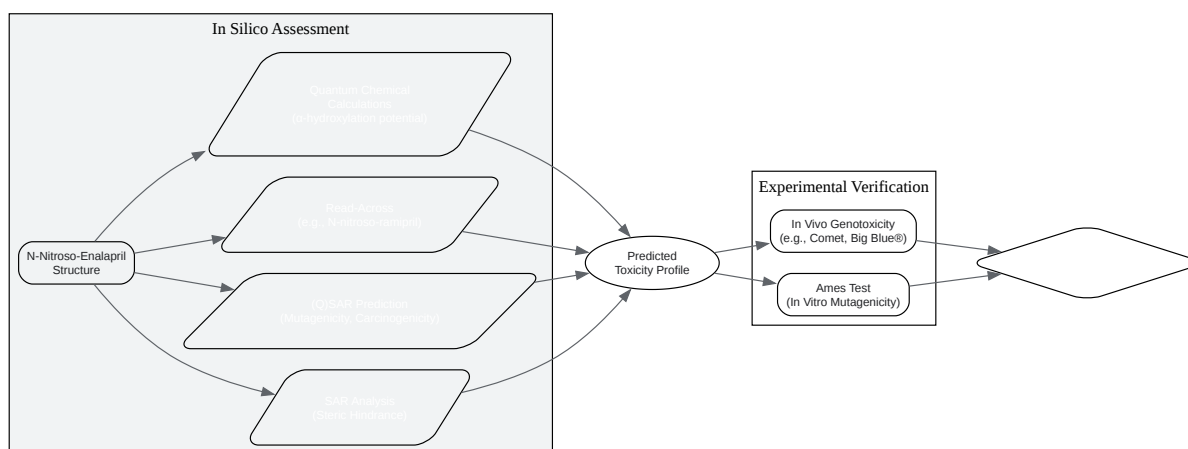
Structure-Activity Relationship (SAR) Analysis

SAR analysis for N-nitrosamines focuses on structural features that modulate the likelihood of α -hydroxylation. For N-nitroso-ACE inhibitors, including **N-nitroso-enalapril**, a key structural feature is significant steric hindrance around the α -carbons.^[2] Both α -positions in these molecules are tertiary carbons with bulky substituents.^[2] This steric hindrance is predicted to inhibit the enzymatic α -hydroxylation necessary for metabolic activation, thereby reducing the mutagenic and carcinogenic potential.^{[2][3][4]}

Computational Modeling

Various in silico models are employed to predict the toxicity of N-nitrosamines:

- (Quantitative) Structure-Activity Relationship ((Q)SAR) Models: These models use algorithms to correlate structural features with toxicological endpoints. For N-nitrosamines, (Q)SAR models can predict mutagenicity and carcinogenicity based on a large database of known compounds.
- Read-Across: This approach involves using data from structurally similar compounds to predict the toxicity of a target compound. For **N-nitroso-enalapril**, data from other N-nitroso-ACE inhibitors like N-nitroso-ramipril and N-nitroso-quinapril are used to support its safety assessment.^{[3][4][5]}
- Quantum Chemical Calculations: These methods can be used to model the electronic properties of a molecule and predict the feasibility of specific reactions, such as the α -hydroxylation step in nitrosamine metabolism.^{[3][5]}



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Figure 2: Workflow for in silico toxicity assessment.

Experimental Data and Corroboration

In silico predictions are often corroborated by in vitro and in vivo experimental data. For N-nitroso-ACE inhibitors, a body of evidence from such studies supports the low toxicity predictions.

Table 2: Summary of In Silico Predictions and Experimental Results for N-nitroso-ACE Inhibitors

Compound	In Silico Prediction	Ames Test Result	In Vivo Genotoxicity Result
N-nitroso-enalapril	Predicted non-mutagenic due to steric hindrance[2]	Negative (with specific S9 activation)[5]	Not explicitly stated, but inferred to be non-genotoxic by read-across[3][4]
N-nitroso-ramipril	Predicted inhibited bioactivation due to steric hindrance[3][5]	Negative[5]	Non-genotoxic in liver comet and Big Blue® mutation assays[3][5]
N-nitroso-quinapril	Predicted inhibited bioactivation due to steric hindrance[3][5]	Negative[5]	Non-genotoxic in liver comet and Big Blue® mutation assays[3][5]

Experimental Protocols

- Principle: This in vitro assay uses several strains of Salmonella typhimurium with mutations in the histidine synthesis operon, rendering them unable to grow in a histidine-free medium. A mutagen can cause a reverse mutation, restoring the ability to synthesize histidine and thus allowing for growth.
- Methodology for N-nitrosamines:
 - Strains: Typically includes strains like TA98, TA100, TA1535, and TA1537, and E. coli strain WP2 uvrA (pKM101) to detect different types of mutations.[5]
 - Metabolic Activation (S9): N-nitrosamines require metabolic activation to become mutagenic. The test is conducted with and without a mammalian metabolic activation system (S9 fraction), typically derived from the livers of rats or hamsters induced with Aroclor 1254 or phenobarbital/β-naphthoflavone. For certain nitrosamines, hamster liver S9 is considered more sensitive than rat liver S9.[2]
 - Procedure: The test compound, bacterial strain, and S9 mix (if used) are combined and plated on a minimal glucose agar medium.

- Incubation: Plates are incubated at 37°C for 48-72 hours.
- Scoring: A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies compared to the negative control.
- Principle: This assay measures DNA strand breaks in individual cells. Cells are embedded in agarose on a microscope slide, lysed, and subjected to electrophoresis. Damaged DNA fragments migrate further from the nucleus, forming a "comet" shape. The intensity of the comet tail relative to the head is proportional to the amount of DNA damage.
- Methodology:
 - Dosing: Animals (e.g., mice) are administered the test compound.
 - Tissue Collection: After a specific exposure time, tissues of interest (e.g., liver) are collected.
 - Cell Isolation: Single-cell suspensions are prepared from the tissues.
 - Slide Preparation and Lysis: Cells are embedded in agarose, and the slides are immersed in a lysis solution to remove cell membranes and cytoplasm, leaving the nuclear material (nucleoids).
 - Electrophoresis: Slides are placed in an electrophoresis chamber with an alkaline buffer to unwind and separate the DNA strands.
 - Staining and Visualization: DNA is stained with a fluorescent dye and visualized under a microscope.
 - Analysis: Image analysis software is used to quantify the amount of DNA in the comet tail.
- Principle: This assay uses transgenic rodents (e.g., mice) that have a bacteriophage lambda shuttle vector (containing a reporter gene like lacI) integrated into their genome. The assay detects a wide range of mutations in vivo.
- Methodology:
 - Dosing: Transgenic animals are treated with the test compound for a specified period.

- DNA Isolation: Genomic DNA is isolated from relevant tissues.
- Shuttle Vector Rescue: The lambda shuttle vectors are "rescued" from the genomic DNA through in vitro packaging into phage particles.
- Plating: The resulting phages are used to infect E. coli.
- Mutation Detection: The bacteria are plated on a medium that allows for the differentiation between phages with a mutated reporter gene and those with a non-mutated gene.
- Analysis: The mutant frequency is calculated by dividing the number of mutant plaques by the total number of plaques.

Conclusion

The in silico toxicity assessment of **N-nitroso-enalapril**, supported by in vitro and in vivo data from structurally related N-nitroso-ACE inhibitors, indicates a low potential for mutagenicity and carcinogenicity. The significant steric hindrance around the α -carbons of the N-nitroso group is the key structural feature that is predicted to inhibit the metabolic activation required for genotoxicity. This is consistent with the European Medicines Agency's classification of **N-nitroso-enalapril** into a lower potency category with a relatively high Acceptable Intake limit of 1500 ng/day. The comprehensive evaluation, combining in silico predictions with robust experimental data, provides a strong weight of evidence for the safe management of this impurity in enalapril-containing drug products.

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